

3-Chlorobenzenesulfonyl Chloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-Chlorobenzenesulfonyl chloride

Cat. No.: B1346645

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of **3-Chlorobenzenesulfonyl chloride**. The information is curated for researchers, scientists, and professionals in drug development, offering a consolidated resource for laboratory and research applications.

Core Physical Properties

3-Chlorobenzenesulfonyl chloride is a colorless to light yellow liquid at room temperature, though it can solidify into pale yellow crystals under colder conditions.[1] It possesses a pungent and corrosive odor.[2] The compound is notable for its role as a reactive intermediate in organic synthesis, particularly in the formation of sulfonamides, a critical functional group in many pharmaceutical compounds.[1]

Quantitative Data Summary

The physical properties of **3-Chlorobenzenesulfonyl chloride** are summarized in the table below for easy reference and comparison.



Property	Value	Source(s)
Molecular Formula	C6H4Cl2O2S	[3]
Molecular Weight	211.07 g/mol	[3][4]
CAS Number	2888-06-4	[3][4]
Appearance	Colorless to light yellow liquid or pale yellow crystalline solid	[1][2]
Melting Point	-1.00 °C (272.15 K) to 21 °C	[1][3]
Boiling Point	102-104 °C at 1 mmHg; 272.00 °C (545.15 K)	[1][3][4]
Density	1.499 g/mL at 25 °C; Approximately 1.49 g/cm³ to 1.5900 g/cm³	[1][2][3][4]
Refractive Index	n20/D 1.568	[4]
Flash Point	110 °C (230.0 °F) - closed cup	[4]
Solubility	Soluble in organic solvents such as ether, benzene, chloroform, and dichloromethane.[1][2] Limited solubility in water.[1]	[1][2]

Experimental Protocols

While specific experimental documentation for determining the physical properties of **3-Chlorobenzenesulfonyl chloride** is not readily available, standard organic chemistry methodologies are applicable.

Melting Point Determination

The melting point can be determined by packing a small amount of the solid compound into a capillary tube and heating it slowly in a melting point apparatus, such as a Thiele tube or a digital Mel-Temp apparatus. The temperature range from the first sign of melting to the



complete liquefaction of the sample is recorded. A sharp melting point range (typically 0.5-1.0°C) is indicative of a pure compound.

Boiling Point Determination

The boiling point at reduced pressure can be determined using a distillation apparatus. For atmospheric pressure, a small amount of the liquid is heated in a fusion tube with an inverted sealed capillary tube. The temperature at which a rapid and continuous stream of bubbles emerges from the capillary is recorded as the boiling point.

Density Determination

The density can be measured by weighing a known volume of the liquid. A pycnometer or a graduated cylinder and a precision balance can be used. The density is calculated by dividing the mass of the liquid by its volume.

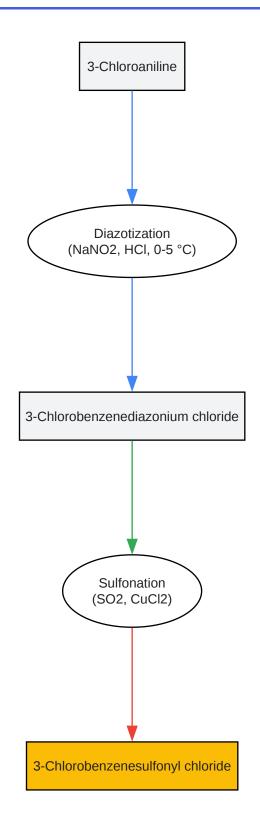
Solubility Determination

To determine solubility, a small, measured amount of **3-Chlorobenzenesulfonyl chloride** is added to a test tube containing a specific solvent. The mixture is agitated, and the degree of dissolution is observed. This can be done qualitatively or quantitatively at different temperatures.

Synthesis Pathway

3-Chlorobenzenesulfonyl chloride can be synthesized through a multi-step process starting from 3-chloroaniline. The following diagram illustrates a common synthetic route.





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Caption: Synthesis of **3-Chlorobenzenesulfonyl chloride** from **3-Chloroaniline**.



Safety and Handling

3-Chlorobenzenesulfonyl chloride is a corrosive and hazardous chemical that requires careful handling.[2][5] It causes severe skin burns and eye damage.[5][6] It is crucial to use appropriate personal protective equipment (PPE), including gloves, eye protection, and respiratory protection, especially when working in a poorly ventilated area.[1][5]

The compound is reactive with water and can release hydrochloric acid upon hydrolysis.[1][2] Therefore, it should be stored in a cool, dry, and well-ventilated area away from moisture, heat sources, and incompatible materials such as strong oxidizing agents and strong bases.[2][5] Containers should be tightly sealed and made of corrosion-resistant materials.[2] In case of contact, immediate medical attention is required. For skin contact, wash off immediately with plenty of water after removing contaminated clothing.[5] For eye contact, rinse cautiously with water for several minutes.[5]

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